

An In-depth Technical Guide on the Safe Handling of Diethyl(trimethylsilylmethyl)malonate

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Compound of Interest

Compound Name: *DIETHYL(TRIMETHYLSILYLMETHYL)MALONATE*

Cat. No.: *B100812*

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Disclaimer: No specific Safety Data Sheet (SDS) for **Diethyl(trimethylsilylmethyl)malonate** (CAS No. 17962-38-8) is publicly available. This guide has been compiled using safety data from the closely related compound, Diethyl Malonate (CAS No. 105-53-3), and general safety precautions for organosilicon compounds. The toxicological properties of **Diethyl(trimethylsilylmethyl)malonate** have not been thoroughly investigated, and therefore, this compound should be handled with extreme caution. Researchers, scientists, and drug development professionals should treat it as a potentially hazardous substance.

Chemical Identification and Physical Properties

This section summarizes the known physical and chemical properties of **Diethyl(trimethylsilylmethyl)malonate** and its parent compound, Diethyl Malonate.

Property	Diethyl(trimethylsilylmethyl)malonate	Diethyl Malonate
CAS Number	17962-38-8[1]	105-53-3[2][3]
Molecular Formula	C11H22O4Si[4]	C7H12O4[5]
Molecular Weight	246.378 g/mol [4]	160.17 g/mol
Appearance	Not available	Colorless liquid[3]
Boiling Point	Not available	199 °C / 390.2 °F[3]
Melting Point	Not available	-50 °C / -58 °F
Flash Point	Not available	93 °C / 199.4 °F (Combustible liquid)[3]
Density	Not available	1.055 g/cm ³
Solubility	Not available	Partially soluble in cold water. [6]

Hazard Identification and GHS Classification (Inferred)

The hazard classification for **Diethyl(trimethylsilylmethyl)malonate** is not established. The following is an inferred classification based on Diethyl Malonate and general knowledge of organosilicon compounds. The trimethylsilylmethyl group may introduce additional, uncharacterized hazards. For instance, some trimethylsilyl compounds have been linked to respiratory and reproductive toxicity.[7]

Hazard Class	Hazard Statement	Signal Word	Pictogram
Flammable Liquids, Category 4	H227: Combustible liquid[2][8]	Warning[2]	GHS07
Serious Eye Damage/Eye Irritation, Category 2A	H319: Causes serious eye irritation[2][8]	Warning[2]	GHS07

Potential Health Effects:

- Eye Contact: May cause serious eye irritation.[\[2\]](#)
- Skin Contact: May cause skin irritation. Prolonged or repeated contact may lead to dermatitis.
- Inhalation: May cause respiratory tract irritation. Due to the presence of the trimethylsilylmethyl group, which is found in known respiratory toxicants like trimethylsilyldiazomethane, inhalation should be scrupulously avoided.[\[7\]](#)[\[9\]](#)
- Ingestion: May be harmful if swallowed.

Handling and Storage Precautions

Given the unknown specific toxicity of **Diethyl(trimethylsilylmethyl)malonate**, stringent adherence to safe laboratory practices is mandatory.

3.1. Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[10\]](#)[\[11\]](#)
- Ensure safety showers and eyewash stations are readily accessible.[\[12\]](#)

3.2. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[10\]](#)
- Skin Protection: Wear a lab coat and chemical-resistant gloves (e.g., nitrile).[\[10\]](#)[\[11\]](#)
- Respiratory Protection: If there is a risk of generating aerosols or vapors, a NIOSH-approved respirator should be used.[\[10\]](#)

3.3. General Hygiene

- Wash hands thoroughly after handling.[\[2\]](#)

- Do not eat, drink, or smoke in the laboratory.^[10]
- Contaminated clothing should be removed and laundered before reuse.

3.4. Storage

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.^{[5][10]}
- Keep containers tightly closed.
- Store separately from strong oxidizing agents, acids, and bases.^[5]

Experimental Protocols: Safe Handling Workflow

The following is a generalized workflow for handling **Diethyl(trimethylsilylmethyl)malonate** in a research setting.

- Preparation and Planning:
 - Conduct a thorough risk assessment for the planned experiment.
 - Review all available safety information for the reactants, solvents, and products.
 - Ensure all necessary PPE is available and in good condition.
 - Prepare the work area by ensuring it is clean and uncluttered.
- Handling and Reaction Setup:
 - Perform all manipulations of the compound within a chemical fume hood.
 - Use appropriate glassware and equipment, inspecting for any defects before use.
 - Ground all equipment to prevent static discharge, especially when transferring flammable liquids.^[6]
 - Add reagents slowly and in a controlled manner.
- Post-Reaction Work-up and Purification:

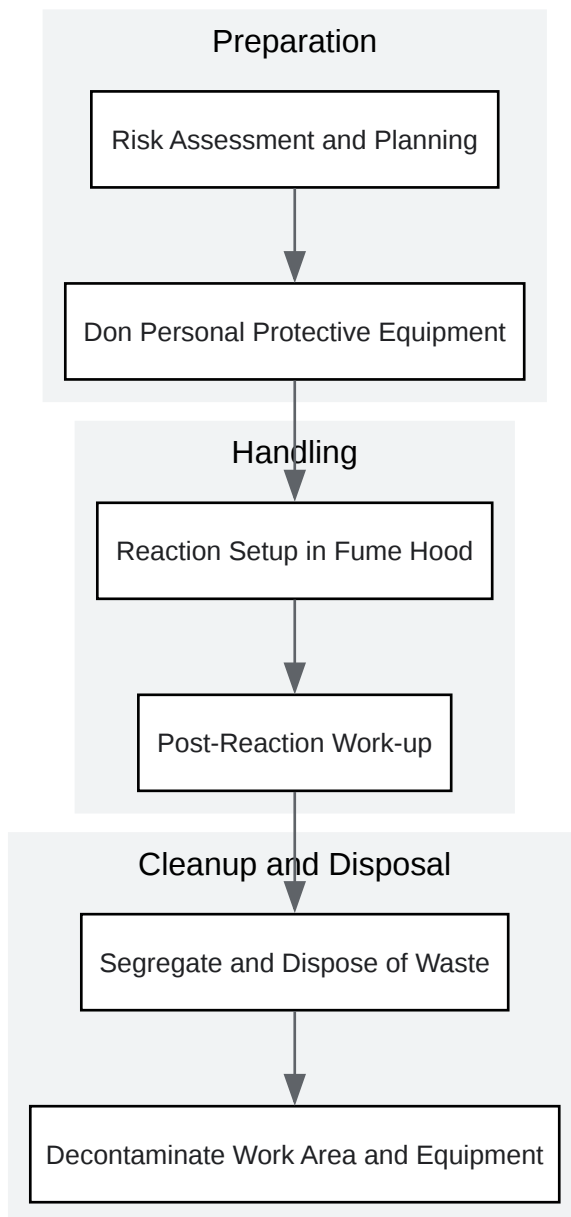
- Quench the reaction carefully, being mindful of any potential exothermic processes.
- Conduct extractions and purifications within the fume hood.
- Waste Disposal:
 - Dispose of all chemical waste in appropriately labeled containers according to institutional and local regulations.[\[10\]](#)
 - Do not pour organic waste down the drain.[\[11\]](#)
- Decontamination:
 - Clean all glassware and equipment thoroughly.
 - Wipe down the work surfaces in the fume hood.

Emergency Procedures

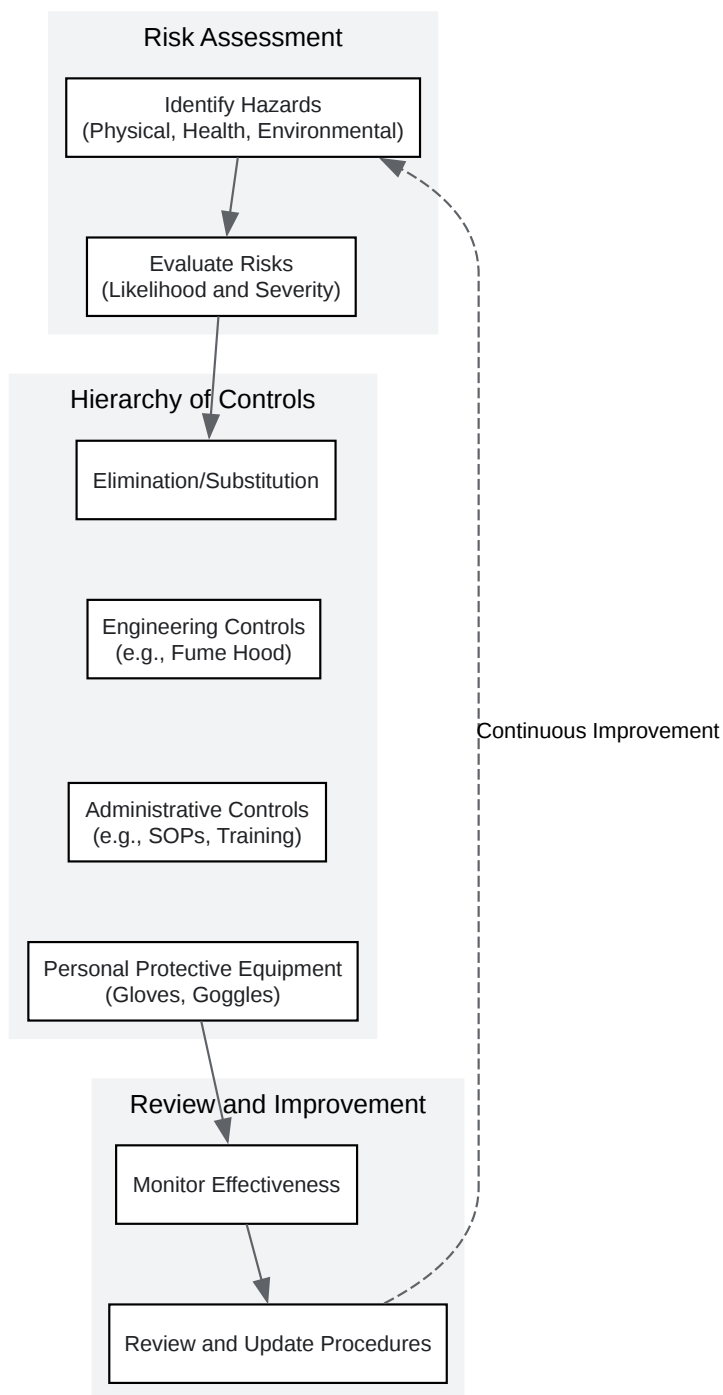
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
- Spills: Evacuate the area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable container for disposal.[\[13\]](#)

Visualizations

Safe Handling Workflow for Diethyl(trimethylsilylmethyl)malonate



Chemical Hazard Management Logic

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References

- 1. 17962-38-8 | CAS DataBase [chemicalbook.com]
- 2. carlroth.com [carlroth.com]
- 3. fishersci.com [fishersci.com]
- 4. Page loading... [guidechem.com]
- 5. Page loading... [wap.guidechem.com]
- 6. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 7. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. Toxicity studies of trimethylsilyldiazomethane administered by nose-only inhalation to Sprague Dawley (Hsd:Sprague Dawley SD) rats and B6C3F1/N mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Precautions For Safe Use Of Organosilicon - Sylicglobal Textile Auxiliares Supplier [sylicglobal.com]
- 11. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry [hscprep.com.au]
- 12. globalsilicones.org [globalsilicones.org]
- 13. multichemindia.com [multichemindia.com]
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